

Biological Activity Screening of Benzeneacetamide N-methoxy Analogs

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Compound of Interest

Compound Name: Benzeneacetamide, N-methoxy-

CAS No.: 112403-78-8

Cat. No.: B8766666

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Executive Summary & Pharmacophore Rationale

The Benzeneacetamide N-methoxy scaffold represents a specialized subclass of phenylacetamides where the amide nitrogen is substituted with a methoxy group (N-methoxy) or an N-methoxy-N-methyl moiety (Weinreb amide). While phenylacetamides are well-established anticonvulsants and herbicides, the introduction of the N-methoxy functionality offers distinct pharmacokinetic and pharmacodynamic advantages.

Why Screen This Scaffold?

- **Metabolic Stability:** The N-methoxy group creates steric bulk and electronic repulsion that can protect the amide bond from rapid enzymatic hydrolysis (amidase activity), extending the half-life ($t_{1/2}$) compared to primary amides.
- **Lipophilicity Modulation:** The oxygen atom alters the LogP and hydrogen bonding potential, improving blood-brain barrier (BBB) penetration—a critical parameter for CNS-active anticonvulsants.

- **Chelation Potential:** The hydroxamic ester motif ($-\text{CON}(\text{OMe})-$) mimics the metal-binding properties of hydroxamic acids (HDAC inhibitors, urease inhibitors) without the rapid glucuronidation often seen with free hydroxamic acids.

This guide details a self-validating screening workflow, moving from high-throughput in vitro safety profiling to mechanism-specific in vivo efficacy models.

Chemical Space & Library Synthesis

Before screening, the integrity of the chemical library must be verified. The biological activity of N-methoxy analogs is highly sensitive to the "Weinreb" nature of the amide.

Synthetic Access

The standard protocol involves the coupling of substituted phenylacetic acids with O-methylhydroxylamine hydrochloride or N,O-dimethylhydroxylamine hydrochloride.

- **Coupling Reagents:** EDC/HOBt or T3P (Propylphosphonic anhydride) are preferred to prevent racemization if the alpha-carbon is substituted.
- **Purity Requirement:** >95% by HPLC is mandatory for biological screening to rule out false positives from reactive intermediates.

Phase I: In Vitro Profiling (Safety & Mechanism)

The first phase of screening filters compounds based on cytotoxicity and potential mechanism of action (MoA).

Cytotoxicity Screening (MTT/MTS Assay)

Objective: Establish the therapeutic index (TI) early. Compounds with high neurotoxicity often show non-specific cytotoxicity.

Protocol:

- **Cell Lines:**
 - HepG2: To assess metabolic toxicity (liver liability).

- SH-SY5Y (Neuroblastoma): To assess neuronal safety.
- Seeding: 5,000 cells/well in 96-well plates; incubate 24h.
- Treatment: Serial dilutions of N-methoxy analogs (0.1 μ M to 100 μ M) for 48h.
- Readout: Add MTT reagent; solubilize formazan crystals with DMSO; read Absorbance at 570 nm.
- Success Criteria: IC₅₀ > 50 μ M (for non-oncology indications like epilepsy).

Mechanism-Based Binding (Optional)

If targeting epilepsy, N-methoxy analogs often act via Voltage-Gated Sodium Channel (VGSC) modulation (Site 2 binding).

- Assay: [³H]-Batrachotoxinin A 20- α -benzoate binding displacement in rat brain synaptosomes.
- Relevance: High affinity here correlates with protection in the MES test (see below).

Phase II: In Vivo Anticonvulsant Screening

This is the core of the evaluation. The N-methoxy group is historically linked to broad-spectrum anticonvulsant activity (similar to valproic acid analogs). The screening must differentiate between seizure spread and seizure threshold.

Maximal Electroshock Seizure (MES) Test

Causality: The MES test identifies compounds that prevent the spread of seizure discharge through neural tissue. It models generalized tonic-clonic seizures (grand mal).

Protocol:

- Subjects: Male albino mice (CF-1 strain, 18–25 g).
- Administration: Intraperitoneal (i.p.) injection of the N-methoxy analog suspended in 0.5% methylcellulose.

- Dose Ranging: 30, 100, 300 mg/kg.
- Time Points: 0.5h and 4.0h post-dosing (to assess duration of action).
- Stimulus: Corneal electrodes deliver 60 Hz AC current (50 mA) for 0.2 seconds.
- Endpoint: Abolition of the hindlimb tonic extensor component (HLTE). If the mouse does not extend its hind legs to 180°, the compound is protected.
- Validation: Phenytoin (25 mg/kg) used as a positive control.

Subcutaneous Pentylenetetrazole (scPTZ) Test

Causality: This test identifies compounds that elevate the seizure threshold. It models absence seizures (petit mal).

Protocol:

- Administration: Test compound administered i.p.
- Challenge: 30 minutes later, inject Pentylenetetrazole (PTZ) at 85 mg/kg (CD97 dose) subcutaneously in the loose fold of the back.
- Observation: Observe for 30 minutes.
- Endpoint: Absence of clonic spasms lasting >5 seconds.
- Validation: Ethosuximide or Valproate as positive controls.

Neurotoxicity Screen (Rotarod Test)

Trustworthiness: Efficacy data is meaningless without toxicity data. A compound causing sedation mimics anticonvulsant activity (false positive).

Protocol:

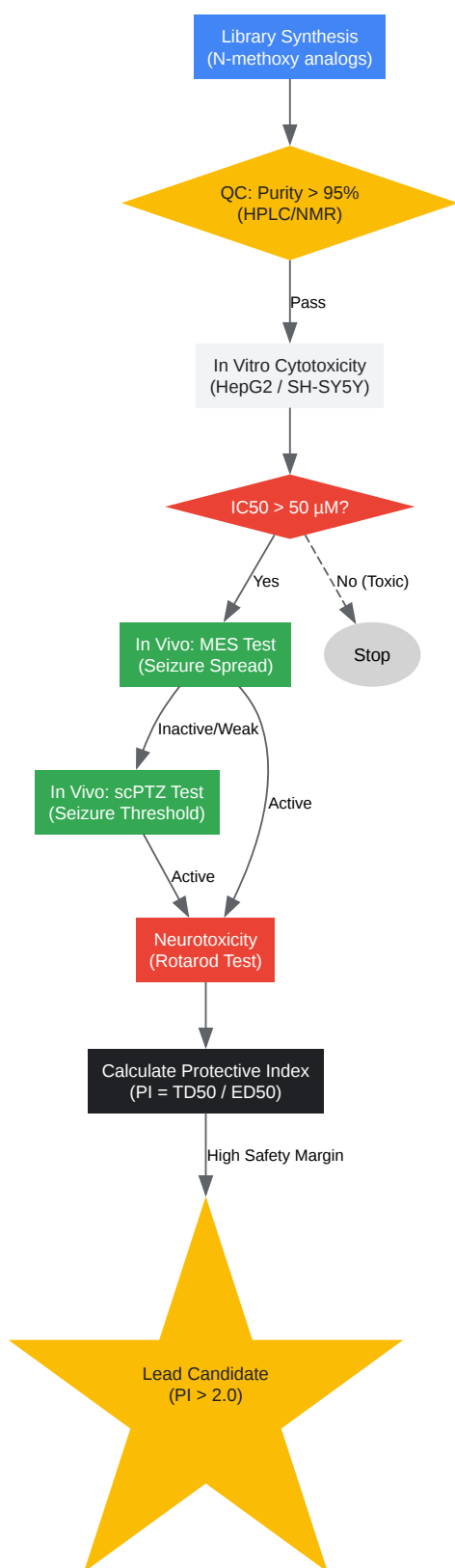
- Apparatus: A knurled plastic rod rotating at 6–10 rpm.
- Procedure: Mice are placed on the rod. Normal mice can maintain balance for long periods.

- Fail Criteria: Inability to maintain equilibrium for 1 minute in 3 consecutive trials.
- Calculation: The TD50 (Toxic Dose 50%) is calculated and compared to the ED50 (Effective Dose) to determine the Protective Index ($PI = TD50/ED50$).

Data Visualization & Workflow

Screening Logic Flow

The following diagram illustrates the decision matrix for advancing a candidate from synthesis to lead optimization.



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Caption: Step-by-step screening logic from chemical synthesis to lead candidate selection.

Structure-Activity Relationship (SAR) Summary

The following table summarizes how structural modifications to the N-methoxy benzeneacetamide core typically affect biological outcomes based on historical data.

Structural Zone	Modification	Predicted Biological Impact
Amide Nitrogen	N-H (Primary)	Rapid hydrolysis; lower metabolic stability.
N-OMe (Secondary)	Optimal. Balanced lipophilicity/stability.	
N-Me, N-OMe (Weinreb)	High stability; often reduced potency in specific binding pockets due to steric bulk.	
Phenyl Ring	Unsubstituted	Baseline activity.
Para-Cl / Para-F	Increases potency (MES active); improves metabolic resistance.	
Ortho-alkyl	Steric clash; often reduces activity unless pocket is large.	
Alpha-Carbon	Alkyl substitution	Increases lipophilicity; introduces chirality (stereoselectivity often observed).

References

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- N-Methoxy-N-methyl-2-phenylacetamide (Chemical Structure & Properties). Source: PubChem Significance:[1][2] Defines the physicochemical properties (LogP, MW) of the core scaffold used for library design. URL:[[Link](#)]
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